

# 4'-Bromovalerophenone molecular weight and formula

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## Compound of Interest

Compound Name: 4'-Bromovalerophenone

Cat. No.: B053498

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## Technical Data Sheet: 4'-Bromovalerophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **4'-Bromovalerophenone**, a chemical compound utilized in various synthetic and research applications. The data is presented for ease of reference and integration into laboratory and development workflows.

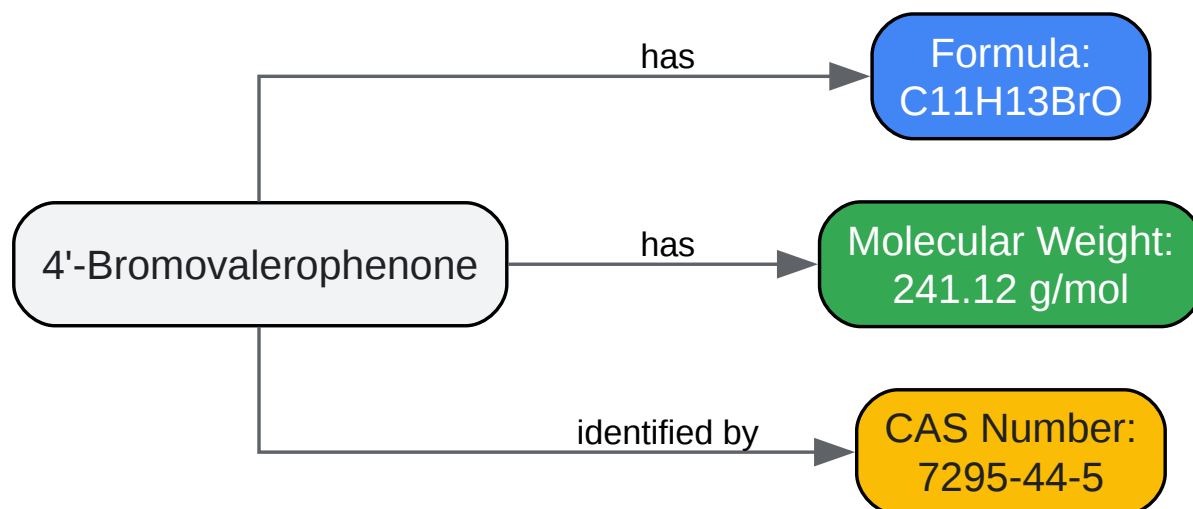
## Physicochemical Properties

**4'-Bromovalerophenone**, also known as 1-(4-bromophenyl)pentan-1-one, is an aromatic ketone. Its fundamental molecular properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO	[1][2][3][4][5]
Molecular Weight	241.12 g/mol	[1][2][3][4][5]
CAS Number	7295-44-5	[1][2][6]
Synonyms	p-Bromovalerophenone, p-Bromophenyl butyl ketone	[1][6]

## Structural and Molecular Relationship

The diagram below illustrates the logical connection between the compound and its primary molecular identifiers.



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Caption: Logical relationship of **4'-Bromovalerophenone** to its molecular formula and weight.

Note: This document is intended for informational purposes for research and development professionals. For safety and handling information, please refer to a comprehensive Safety Data Sheet (SDS).

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## References

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- 2. 4'-Bromovalerophenone | 7295-44-5 | Benchchem [benchchem.com]
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- 4. 4'-BROMOVALEROPHENONE | 7295-44-5 [chemicalbook.com]
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